

Vinyloxytrimethylsilane: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Vinyloxytrimethylsilane

Cat. No.: B1662004

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Introduction

Vinyloxytrimethylsilane $[(CH_3)_3SiOCH=CH_2]$, a versatile silyl enol ether, serves as a crucial building block in modern organic synthesis. Its utility in forming carbon-carbon bonds, particularly in reactions like the Mukaiyama aldol addition, makes it an invaluable reagent in the synthesis of complex molecules, including active pharmaceutical ingredients. However, its reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safe handling, storage, and disposal of **vinyloxytrimethylsilane**, grounded in an understanding of its chemical properties, to ensure the safety of laboratory personnel and the integrity of experimental work.

Hazard Identification and Risk Assessment: Understanding the Reactivity of Vinyloxytrimethylsilane

Vinyloxytrimethylsilane is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][2] It is also harmful if inhaled and may cause respiratory irritation.[1] A key characteristic of this compound is its sensitivity to moisture.

Chemical and Physical Hazards

Property	Value	Source
Physical State	Liquid	[3]
Appearance	Colorless	[4]
Odor	Pungent	[4]
Flash Point	27°C (80.6°F)	[4]
Boiling Point	123°C (253.4°F)	[4]
Vapor Pressure	6.7 mmHg at 20°C	[4]
Vapor Density	5.6 (Air = 1)	[4]
Specific Gravity	0.97 g/cm ³	[4]
Autoignition Temperature	240°C (464°F)	[4]

This data underscores the significant fire hazard associated with **vinylxytrimethylsilane**. Its low flash point indicates that it can be ignited at ambient temperatures by sparks, open flames, or hot surfaces. The vapor is also heavier than air, meaning it can travel a considerable distance to an ignition source and flash back.[4][5]

Health Hazards and Routes of Exposure

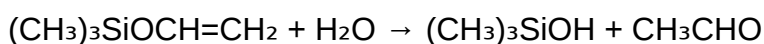
The primary routes of exposure to **vinylxytrimethylsilane** are inhalation, skin contact, and eye contact.

- Inhalation: Inhaling the vapors can irritate the respiratory tract, leading to coughing and shortness of breath.[3] Higher concentrations may cause more severe respiratory issues.
- Skin Contact: Direct contact can cause skin irritation, redness, and dryness.[3][4] Prolonged or repeated exposure may lead to dermatitis.[3]
- Eye Contact: The compound is a serious eye irritant, causing redness, watering, and discomfort.[1][4]

- Ingestion: While less common in a laboratory setting, ingestion can cause irritation of the digestive tract.[3]

Reactivity and Instability

A critical aspect of **vinylxytrimethylsilane**'s reactivity is its susceptibility to hydrolysis. In the presence of water, it decomposes to form trimethylsilanol and acetaldehyde. This reaction can be catalyzed by acids or bases.



This hydrolysis has two significant safety implications:

- Pressure Buildup: If stored in a sealed container that has been contaminated with moisture, the generation of acetaldehyde, which is volatile, can lead to a dangerous buildup of pressure.
- Formation of Byproducts: The presence of acetaldehyde can lead to undesired side reactions and affect the purity of the reagent.

Furthermore, **vinylxytrimethylsilane** is incompatible with strong oxidizing agents, strong acids, and strong bases.[4] Contact with these substances can lead to vigorous and potentially hazardous reactions.

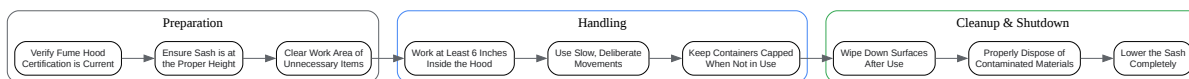
Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

A robust safety strategy for handling **vinylxytrimethylsilane** relies on a combination of effective engineering controls and appropriate personal protective equipment.

The Primacy of the Chemical Fume Hood

All manipulations of **vinylxytrimethylsilane** must be conducted within a properly functioning chemical fume hood.[6][7][8] The fume hood serves as the primary barrier, capturing and exhausting flammable and irritating vapors away from the user's breathing zone.[9]

Workflow for Safe Fume Hood Use



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Caption: A logical workflow for the safe and effective use of a chemical fume hood.

To maximize the protective capabilities of the fume hood, adhere to the following best practices:

- **Sash Position:** Keep the sash at the lowest possible height that still allows for comfortable work.[7][10] An 18-inch opening is often recommended.[10]
- **Work Depth:** Always work at least six inches inside the hood to ensure effective vapor capture.[8][9][10]
- **Airflow:** Do not block the baffles at the back of the hood with large equipment or containers, as this will disrupt airflow.[6][7] Elevate large apparatus on blocks to allow air to flow underneath.[6][8]
- **Minimize Traffic:** Avoid rapid movements in front of the hood and minimize pedestrian traffic in the area, as this can create air currents that pull vapors out of the hood.[8][10]
- **No Storage:** A fume hood is not a storage cabinet.[7][8][10] Storing chemicals and equipment in the hood can impede airflow and increase the risk of an incident.[7][8]

Essential Personal Protective Equipment (PPE)

The appropriate PPE provides a crucial last line of defense against exposure.

- **Eye Protection:** Chemical splash goggles are mandatory.[3][8] A face shield should also be worn if there is a risk of splashing or a more significant reaction.[8]

- **Hand Protection:** Chemical-resistant gloves are essential. Nitrile or butyl rubber gloves are generally recommended, but it is crucial to consult the glove manufacturer's compatibility chart for the specific type of glove being used.^{[4][11]} Always inspect gloves for any signs of degradation or perforation before use.
- **Skin and Body Protection:** A flame-retardant lab coat should be worn and kept buttoned.^[5] In situations with a higher risk of splashing, chemical-resistant aprons and sleeves may be necessary.
- **Respiratory Protection:** In most cases, working in a properly functioning fume hood will provide adequate respiratory protection. However, in situations where the ventilation is inadequate or during a large spill, a NIOSH-approved respirator with organic vapor cartridges may be required.^[3]

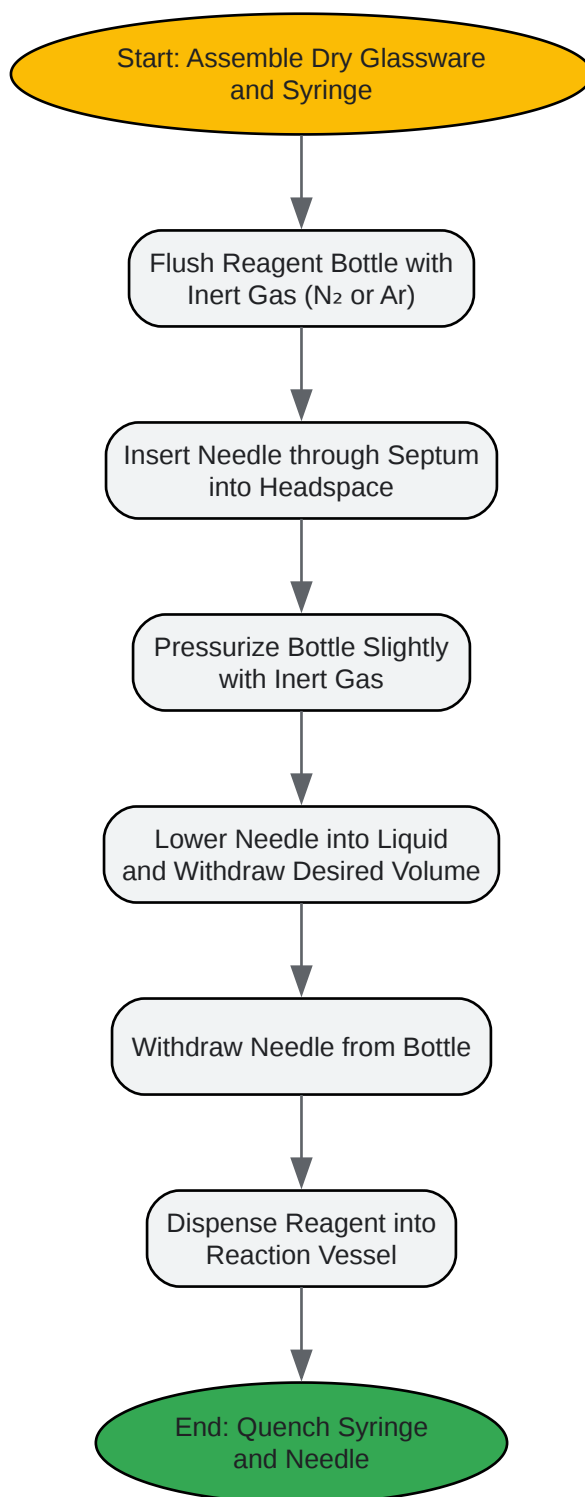
Safe Handling and Storage Protocols: Mitigating Moisture and Ignition Risks

The dual hazards of flammability and moisture sensitivity dictate the protocols for handling and storing **vinylxytrimethylsilane**.

Handling Moisture-Sensitive Reagents

Given its reactivity with water, **vinylxytrimethylsilane** must be handled under inert atmosphere conditions (e.g., nitrogen or argon). This prevents both hydrolysis of the reagent and the introduction of atmospheric moisture into the reaction vessel.

Syringe Transfer Technique for Moisture-Sensitive Reagents



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Caption: A step-by-step protocol for the safe transfer of moisture-sensitive reagents using a syringe.

Detailed Syringe Transfer Protocol:

- Preparation: Ensure all glassware, syringes, and needles are thoroughly dried in an oven and cooled under a stream of inert gas.[\[12\]](#)
- Inert Atmosphere: The reagent bottle should be equipped with a septum and maintained under a positive pressure of nitrogen or argon.
- Syringe Purge: Flush the syringe and needle with inert gas several times to remove any residual air and moisture.[\[12\]](#)
- Transfer:
 - Insert a needle connected to the inert gas source into the headspace of the reagent bottle to maintain positive pressure.
 - Insert the transfer syringe needle through the septum and into the liquid.
 - Slowly draw the desired volume of liquid into the syringe. It is often helpful to pull a small amount of inert gas into the syringe after the liquid to prevent dripping.
 - Withdraw the syringe and quickly insert it into the reaction vessel, which should also be under an inert atmosphere.
 - Depress the plunger to dispense the reagent.
- Quenching: After use, the syringe and needle should be immediately quenched by drawing up a suitable solvent (e.g., isopropanol) and then water to safely react any residual reagent.

Storage Requirements

Proper storage is critical to maintaining the stability of **vinylxytrimethylsilane** and ensuring a safe laboratory environment.

- Location: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[3\]](#)[\[4\]](#)[\[13\]](#) A dedicated flammable liquids storage cabinet is the ideal location.

- **Container:** Keep the container tightly closed to prevent the ingress of moisture and the escape of flammable vapors.[3][13] The original container is preferred.
- **Incompatibilities:** Segregate from strong oxidizing agents, acids, and bases.[4]
- **Inert Atmosphere:** For long-term storage, it is advisable to maintain the reagent under an inert atmosphere.

Emergency Procedures: Preparedness and Response

In the event of an emergency, a swift and informed response is crucial to minimizing harm.

Spills

- **Evacuate:** Immediately evacuate all non-essential personnel from the area.
- **Ventilate:** Ensure the area is well-ventilated, but do not create strong drafts that could spread the vapors.
- **Eliminate Ignition Sources:** Remove all sources of ignition from the spill area.[13][14]
- **Containment:** For small spills, absorb the material with a non-combustible absorbent material such as sand or vermiculite. Do not use combustible materials like paper towels.
- **Cleanup:** Using non-sparking tools, carefully collect the absorbed material and place it in a sealed container for disposal.[4][14]
- **Decontamination:** Clean the spill area with a suitable solvent, followed by soap and water.

Fire

- **Extinguishing Media:** Use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher.[4][14] Do not use a solid stream of water, as this may spread the fire.[4] A water spray can be used to cool nearby containers.[4][14]
- **Firefighter Protection:** Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[3][4]

First Aid

- Inhalation: Move the affected person to fresh air.[4][13] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[13]
- Skin Contact: Immediately remove all contaminated clothing.[2][13] Wash the affected area with plenty of soap and water for at least 15 minutes.[3] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][13] Remove contact lenses if present and easy to do.[13] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Waste Disposal

All waste containing **vinylxytrimethylsilane** must be treated as hazardous waste.

- Collection: Collect waste in a properly labeled, sealed container.
- Disposal: Dispose of the waste in accordance with all local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures. Never dispose of **vinylxytrimethylsilane** down the drain.

Conclusion

Vinylxytrimethylsilane is a powerful tool in the arsenal of the synthetic chemist. By understanding its chemical properties and adhering to the rigorous safety protocols outlined in this guide, researchers can harness its synthetic utility while minimizing the risks to themselves and their colleagues. A proactive approach to safety, grounded in a deep understanding of the materials being handled, is the cornerstone of a safe and productive research environment.

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